

Methyl 3-bromo-6-methoxypicolinate: A Technical Guide for Chemical Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Methyl 3-bromo-6-methoxypicolinate
Cat. No.:	B1420901

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Introduction

Methyl 3-bromo-6-methoxypicolinate, with the CAS Number 1214332-49-6, is a halogenated pyridine derivative that serves as a versatile building block in modern organic synthesis. Its unique substitution pattern, featuring a bromine atom, a methoxy group, and a methyl ester on the picolinate scaffold, offers multiple reaction sites for the construction of complex molecular architectures. This guide provides a comprehensive overview of the known physical and chemical properties, expected reactivity, and safe handling procedures for this compound, tailored for researchers in drug discovery and development. While experimental data for this specific isomer is limited in publicly available literature, this document synthesizes available information and provides expert insights based on the reactivity of analogous structures.

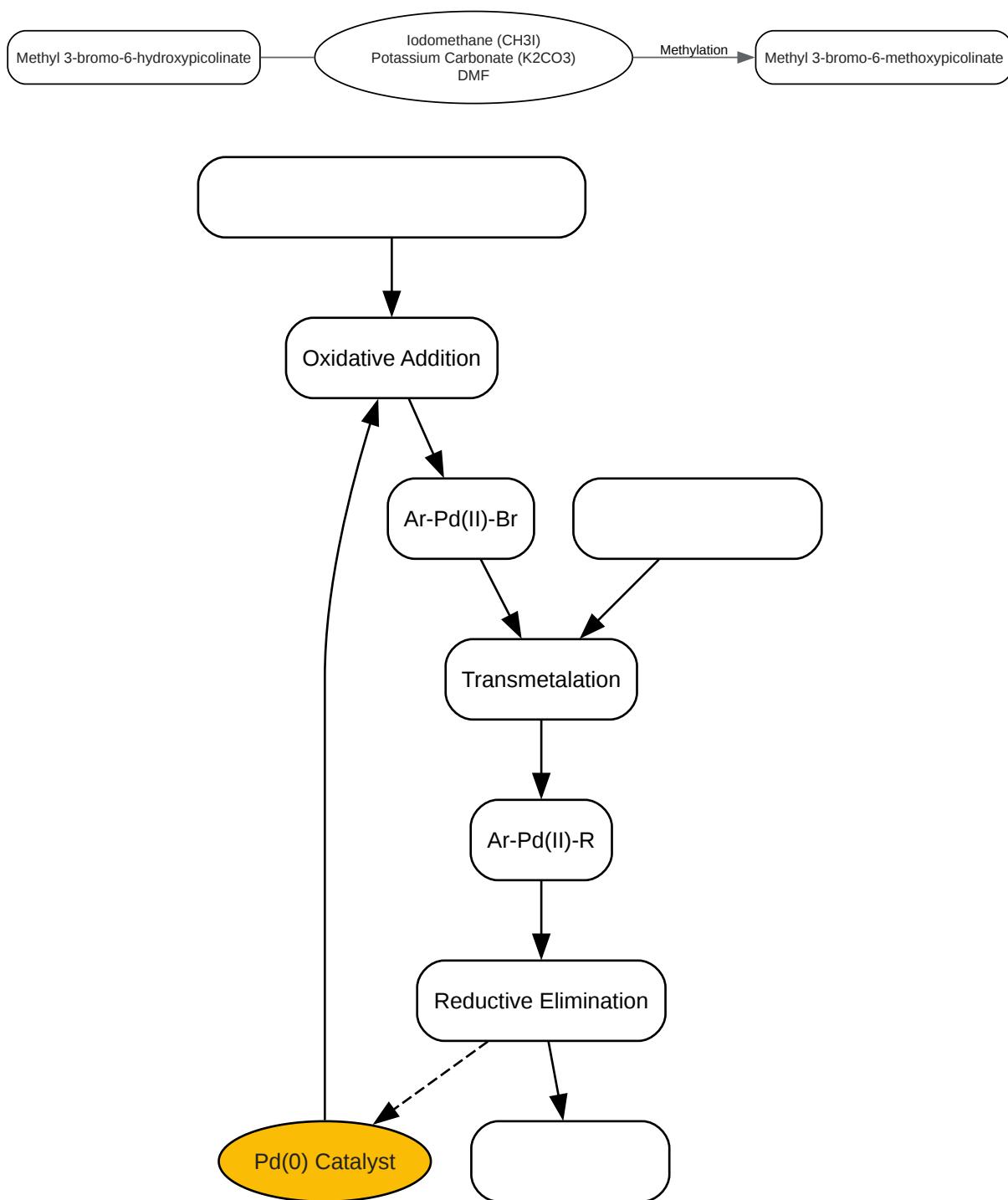
Chemical Identity and Physical Properties

A clear identification of **Methyl 3-bromo-6-methoxypicolinate** is crucial for any research application. The fundamental identifiers and known physical properties are summarized below. It is important to note that while basic identifiers are well-established, specific experimental physical constants such as melting and boiling points are not consistently reported in available literature, indicating a potential data gap for this particular isomer.

Property	Value	Source
IUPAC Name	methyl 3-bromo-6-methoxypyridine-2-carboxylate	N/A
CAS Number	1214332-49-6	[1]
Molecular Formula	C ₈ H ₈ BrNO ₃	
Molecular Weight	246.06 g/mol	[2]
Appearance	Colorless to light yellow liquid (Predicted)	[3]
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Density	Not available	N/A
Solubility	Not available	N/A

Structural Representation and Key Features

The structural arrangement of functional groups in **Methyl 3-bromo-6-methoxypicolinate** dictates its chemical behavior.

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References

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- 2. 1214332-49-6 Methyl 3-bromo-6-methoxypicolinate AKSci 3833AA [aksci.com]
- 3. 3-Bromo-6-methoxy-2-picoline | 126717-59-7 [chemicalbook.com]
- To cite this document: BenchChem. [Methyl 3-bromo-6-methoxypicolinate: A Technical Guide for Chemical Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1420901#methyl-3-bromo-6-methoxypicolinate-physical-and-chemical-properties\]](https://www.benchchem.com/product/b1420901#methyl-3-bromo-6-methoxypicolinate-physical-and-chemical-properties)

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